

Application Notes & Protocols: 5-Bromo-2-methoxybenzoic Acid in Materials Science

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Compound of Interest

Compound Name: 5-Bromo-2-methoxybenzoic acid

CAS No.: 2476-35-9

Cat. No.: B1268626

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Introduction: A Versatile Building Block for Functional Materials

5-Bromo-2-methoxybenzoic acid is a bifunctional aromatic compound poised for significant applications in advanced materials science. Its structure is deceptively simple, yet it offers a powerful combination of reactive sites: a carboxylic acid group for coordination chemistry, a bromine atom for cross-coupling reactions, and a methoxy group for tuning electronic properties and solubility. This unique arrangement makes it an ideal candidate for constructing sophisticated materials such as Metal-Organic Frameworks (MOFs) and conjugated polymers.

The carboxylic acid moiety serves as a classic coordination site for metal ions, enabling the self-assembly of crystalline, porous frameworks. The bromine atom, strategically positioned on the phenyl ring, acts as a versatile synthetic handle. It is highly amenable to post-synthetic modification within a larger structure or can serve as a reactive site for polymerization reactions, most notably palladium-catalyzed cross-couplings. The methoxy group, an electron-donating entity, can influence the electronic landscape of the final material, impacting

properties like luminescence or conductivity, while also modifying the polarity and processability of the material.

This document provides detailed application notes and protocols for researchers and scientists looking to leverage the unique properties of **5-Bromo-2-methoxybenzoic acid** in the design and synthesis of next-generation materials.

Property	Value	Source
IUPAC Name	5-bromo-2-methoxybenzoic acid	[1]
CAS Number	2476-35-9	[1]
Molecular Formula	C ₈ H ₇ BrO ₃	[1]
Molecular Weight	231.04 g/mol	[1]
Appearance	White to off-white crystalline solid	
Key Features	Carboxylic acid linker, Aryl bromide handle, Methoxy functional group	

Application 1: Functional Linker for Metal-Organic Frameworks (MOFs)

Expert Rationale: Designing Functionality into Crystalline Lattices

The synthesis of MOFs from pre-designed functional linkers is a cornerstone of modern materials chemistry, allowing for precise control over the chemical environment within a porous solid.[2][3][4] **5-Bromo-2-methoxybenzoic acid** is an exemplary candidate for this "bottom-up" design approach.

- **Framework Construction:** The carboxylate group readily coordinates with various metal ions (e.g., Zn²⁺, Cu²⁺, Zr⁴⁺) to form stable secondary building units (SBUs), which then assemble

into a periodic, crystalline framework. The steric bulk and electronic nature of the methoxy group can influence the final topology of the MOF.[5]

- **Inherent Functionality:** The bromine atom serves as a robust "tag" within the MOF's structure. Unlike more reactive functional groups that might not survive typical solvothermal synthesis conditions, the aryl bromide is stable.[6] This allows for the creation of a stable, crystalline platform that is primed for further chemical transformation.
- **Post-Synthetic Modification (PSM):** The true power of incorporating a bromo-functionalized linker lies in the potential for PSM.[7][8][9] After the MOF is constructed, the accessible bromine atoms on the pore walls can undergo a variety of cross-coupling reactions (e.g., Suzuki, Sonogashira, Heck) to graft new functional groups into the framework. This enables the synthesis of materials that would be impossible to create directly, dramatically expanding the functional diversity of MOFs.[6][10]

Protocol: Solvothermal Synthesis of a Zinc-Based MOF (Hypothetical: G-MOF-5B2M)

This protocol describes a representative solvothermal synthesis of a hypothetical zinc-based MOF, "G-MOF-5B2M" (Gemini-MOF from **5-Bromo-2-Methoxybenzoic acid**), adapting common procedures for carboxylate-based MOFs.[11][12][13]

Materials:

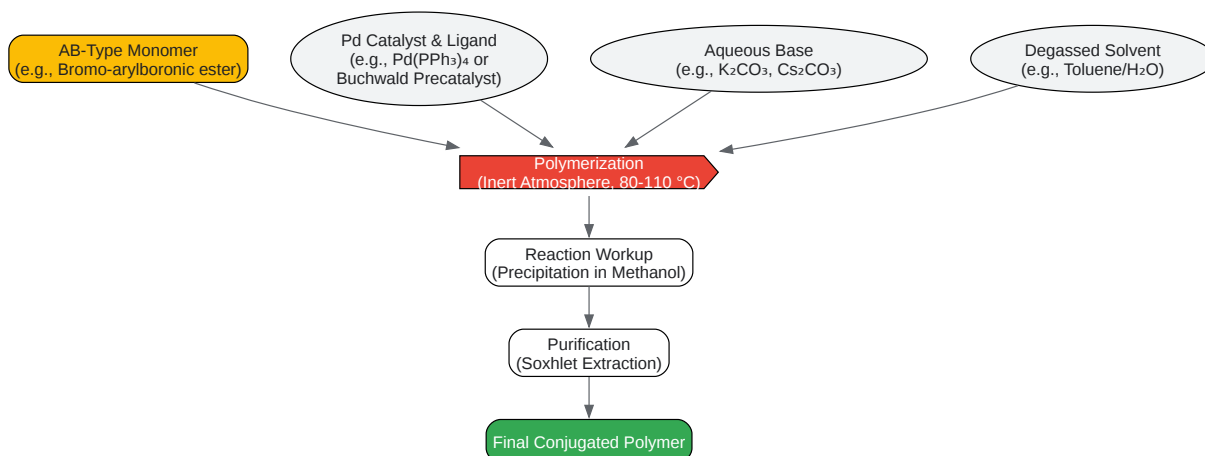
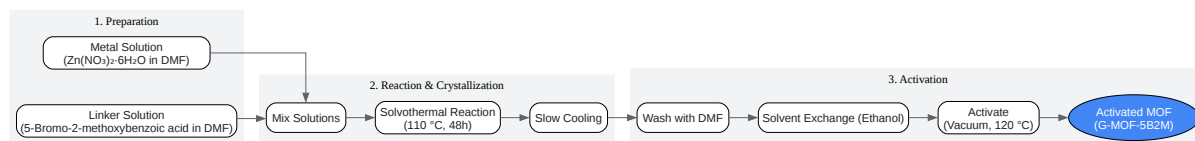
- **5-Bromo-2-methoxybenzoic acid** (Linker)
- Zinc(II) nitrate hexahydrate ($\text{Zn}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$) (Metal Source)
- N,N-Dimethylformamide (DMF) (Solvent)
- Ethanol (Solvent/Wash)
- 20 mL Scintillation Vials or Teflon-lined autoclave

Procedure:

- **Reagent Preparation:**

- In a 20 mL scintillation vial, dissolve 46.2 mg (0.2 mmol) of **5-Bromo-2-methoxybenzoic acid** in 8 mL of DMF. Sonicate for 5-10 minutes to ensure complete dissolution.
- In a separate small vial, dissolve 59.5 mg (0.2 mmol) of Zinc(II) nitrate hexahydrate in 2 mL of DMF.
- Reaction Assembly:
 - To the stirred linker solution, add the metal source solution dropwise.
 - Cap the vial tightly. Causality Note: Proper sealing is critical to maintain autogenous pressure during heating, which facilitates crystal growth.
- Solvothermal Reaction:
 - Place the sealed vial into a programmable oven.
 - Heat the vial to 110 °C over 2 hours.
 - Hold the temperature at 110 °C for 48 hours. Causality Note: This extended heating period allows the thermodynamically favored crystalline MOF product to form, often consuming any initial amorphous precipitates.
- Crystal Recovery and Activation:
 - Cool the oven slowly to room temperature over 8-12 hours. Causality Note: A slow cooling rate is crucial for obtaining well-defined, single crystals and preventing stress fractures.
 - Decant the mother liquor to isolate the crystalline product.
 - Wash the crystals by immersing them in fresh, anhydrous DMF (3 x 10 mL) for 3 hours each time to exchange residual reactants and solvent.
 - Perform a final solvent exchange with ethanol (3 x 10 mL) for 3 hours each time. This prepares the framework for activation.
 - Dry the crystals under vacuum at 120 °C for 12 hours to remove all guest solvent molecules and activate the pores.

Workflow for MOF Synthesis and Activation



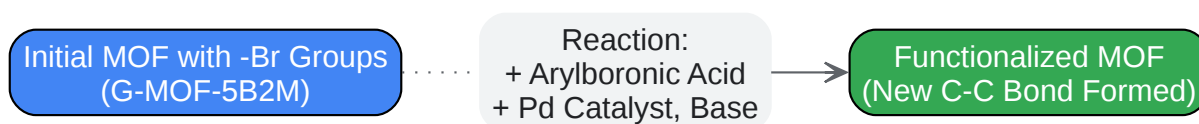
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Caption: General workflow for Suzuki polycondensation of an AB-type monomer.

Future Outlook: A Platform for Tandem Functionalization

The bromo-functionalized materials synthesized from **5-Bromo-2-methoxybenzoic acid** are not end-points but rather platforms for further innovation. A key advantage is the ability to perform post-synthetic modifications (PSM) on the material, as illustrated below. This allows for the precise installation of complex functionalities that would not be tolerated during the initial material synthesis.

Conceptual Diagram: Post-Synthetic Modification (PSM)



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Caption: Conceptual illustration of Post-Synthetic Modification via Suzuki coupling.

By leveraging this two-step approach—synthesis followed by modification—researchers can develop highly tailored materials for specific applications in catalysis, chemical sensing, gas separation, and drug delivery.

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